

# A Comprehensive Technical Guide to Tetraphosphorus Hexaoxide (P<sub>4</sub>O<sub>6</sub>)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phosphorus trioxide

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## Introduction

Tetraphosphorus hexaoxide, with the molecular formula P<sub>4</sub>O<sub>6</sub>, is a significant compound in phosphorus chemistry.[1] Though commonly referred to as **phosphorus trioxide**, this name predates the understanding of its molecular structure.[2] It is a colorless, waxy crystalline solid that is highly toxic and possesses a distinct garlic-like odor.[2][3] P<sub>4</sub>O<sub>6</sub> serves as a crucial intermediate in the synthesis of various phosphorus-containing compounds, including phosphorous acid.[1][4] This guide provides an in-depth overview of its chemical identity, physicochemical properties, synthesis, and key chemical reactions.

## Chemical Identification

The nomenclature for P<sub>4</sub>O<sub>6</sub> can be varied, reflecting both its historical and systematic chemical identity. The most accurate and systematically derived names are provided by the International Union of Pure and Applied Chemistry (IUPAC).

Identifier	Value
Common Name	Phosphorus trioxide, Tetraphosphorus hexoxide[1][2]
IUPAC Name	Tetraphosphorus hexaoxide[2]
Systematic IUPAC Name	2,4,6,8,9,10-Hexaoxa-1,3,5,7-tetraphosphatricyclo[3.3.1.1 <sup>3,7</sup> ]decane[2]
CAS Number	1314-24-5, 12440-00-5[2][5][6][7]
Molecular Formula	P <sub>4</sub> O <sub>6</sub> [2]

## Physicochemical Properties

P<sub>4</sub>O<sub>6</sub> is a molecular compound with a cage-like structure analogous to adamantane.[2][4] Its physical and chemical properties are summarized below.

Property	Value
Molar Mass	219.88 g/mol [2]
Appearance	Colorless monoclinic crystals or liquid[2]
Density	2.135 g/cm <sup>3</sup> [2]
Melting Point	23.8 °C (74.8 °F; 296.9 K)[2]
Boiling Point	173.1 °C (343.6 °F; 446.2 K)[2]
Solubility in Water	Reacts to form phosphorous acid[2][8][9]

## Molecular Structure

The molecule of tetraphosphorus hexaoxide adopts a cage-like structure with a tetrahedral arrangement of four phosphorus atoms, where each pair of phosphorus atoms is bridged by an oxygen atom.

Figure 1: Molecular structure of P<sub>4</sub>O<sub>6</sub>.

## Experimental Protocols

### Synthesis of Tetraphosphorus Hexaoxide

P<sub>4</sub>O<sub>6</sub> is synthesized through the controlled combustion of white phosphorus in a limited supply of oxygen.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Objective: To synthesize P<sub>4</sub>O<sub>6</sub> with high purity by minimizing the formation of by-products such as red phosphorus suboxide and phosphorus pentoxide.

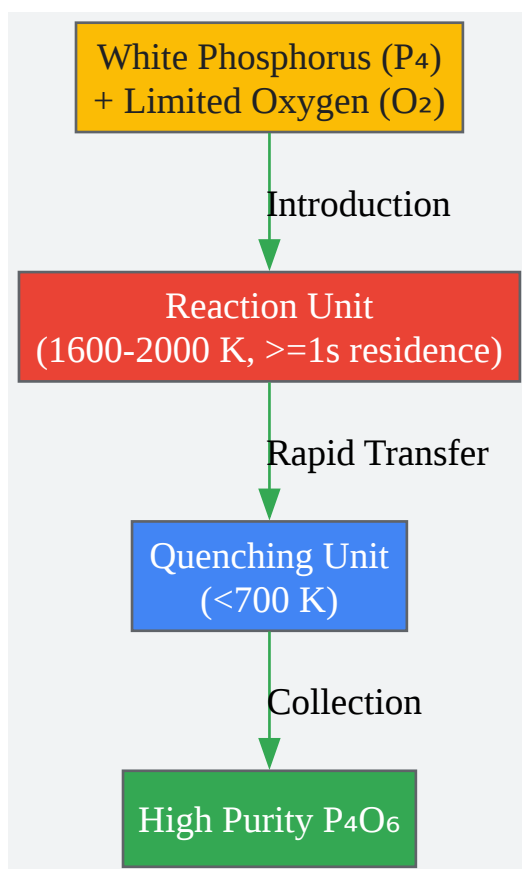
Materials:

- White phosphorus (P<sub>4</sub>)
- Oxygen (O<sub>2</sub>) or a mixture of oxygen and an inert gas (e.g., nitrogen)

Procedure:

- Gaseous or liquid white phosphorus and oxygen (or an oxygen/inert gas mixture) are introduced into a reaction unit. The molar ratio of phosphorus (P<sub>4</sub>) to oxygen (O<sub>2</sub>) should be maintained between 1:2.7 and 1:3.3.[\[10\]](#)
- The reactants are combined and react exothermically. The temperature within the reaction unit is maintained at an average of 1600 to 2000 K by actively removing the heat generated.[\[10\]](#)[\[11\]](#)
- A residence time of at least 1 second for the reaction product within this high-temperature zone is maintained to ensure complete reaction.[\[10\]](#)[\[11\]](#)
- The gaseous P<sub>4</sub>O<sub>6</sub> product is then rapidly transferred to a quenching unit.
- The product is quenched to a temperature below 700 K to prevent decomposition.[\[10\]](#)[\[11\]](#)

Reaction:  $\text{P}_4 + 3\text{O}_2 \rightarrow \text{P}_4\text{O}_6$ [\[4\]](#)



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Figure 2: Workflow for the synthesis of P<sub>4</sub>O<sub>6</sub>.

## Hydrolysis of Tetraphosphorus Hexaoxide

P<sub>4</sub>O<sub>6</sub> is the anhydride of phosphorous acid and reacts with water to form it.[2] The conditions of the hydrolysis determine the products.

Objective: To produce phosphorous acid (H<sub>3</sub>PO<sub>3</sub>) through the hydrolysis of P<sub>4</sub>O<sub>6</sub>.

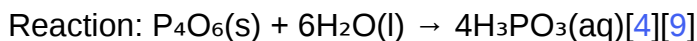
Materials:

- Tetraphosphorus hexaoxide (P<sub>4</sub>O<sub>6</sub>)
- Cold water

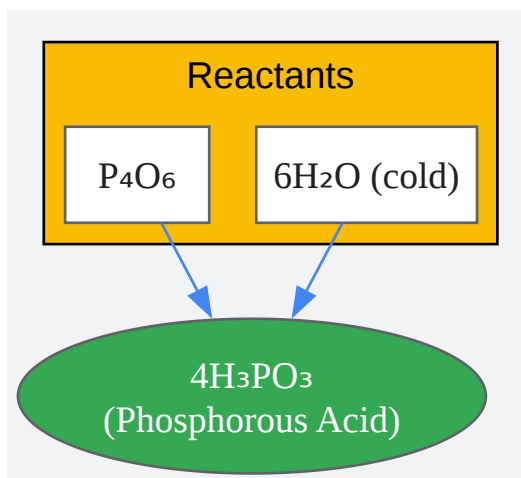
Procedure:

- P<sub>4</sub>O<sub>6</sub> is slowly added to cold water with stirring.

- The reaction proceeds to form phosphorous acid.



Note: The reaction with hot water is vigorous and can produce phosphine and phosphoric acid.  
[3]



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Figure 3: Reaction pathway for the hydrolysis of  $\text{P}_4\text{O}_6$ .

## Chemical Reactivity

Tetraphosphorus hexaoxide exhibits diverse reactivity:

- Reaction with Halogens: It reacts with chlorine or bromine to form the corresponding phosphoryl halide. With iodine in a sealed tube, it forms diphosphorus tetraiodide.[2]
- Disproportionation: When heated in a sealed tube at 710 K,  $\text{P}_4\text{O}_6$  disproportionates into a mixed P(III)P(V) species ( $\text{P}_4\text{O}_8$ ) and red phosphorus.[2]
- Ligand Chemistry:  $\text{P}_4\text{O}_6$  can act as a ligand for transition metals, similar to phosphite. An example is the complex  $\text{P}_4\text{O}_6 \cdot \text{Fe}(\text{CO})_4$ . [2]
- Oxidation: It is oxidized by excess oxygen to phosphorus pentoxide ( $\text{P}_4\text{O}_{10}$ ). [4]

## Safety and Handling

P<sub>4</sub>O<sub>6</sub> is a highly toxic and corrosive compound.[4] It can cause severe irritation to the skin, eyes, and respiratory system upon contact or inhalation.[4] Handling requires strict safety protocols, including the use of an inert atmosphere to prevent spontaneous ignition, as it can ignite in air above its melting point.[4] It reacts violently with water.[12]

## Conclusion

Tetraphosphorus hexaoxide is a fundamentally important phosphorus oxide with a unique cage-like structure. Its role as a precursor in the synthesis of other phosphorus compounds, particularly phosphorous acid, underscores its significance in industrial and research settings. A thorough understanding of its properties, synthesis, and reactivity is crucial for its safe and effective application.

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